

optimizing NRX-103095 concentration for maximum efficacy

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Compound of Interest

Compound Name: NRX-103095

Cat. No.: B10854704

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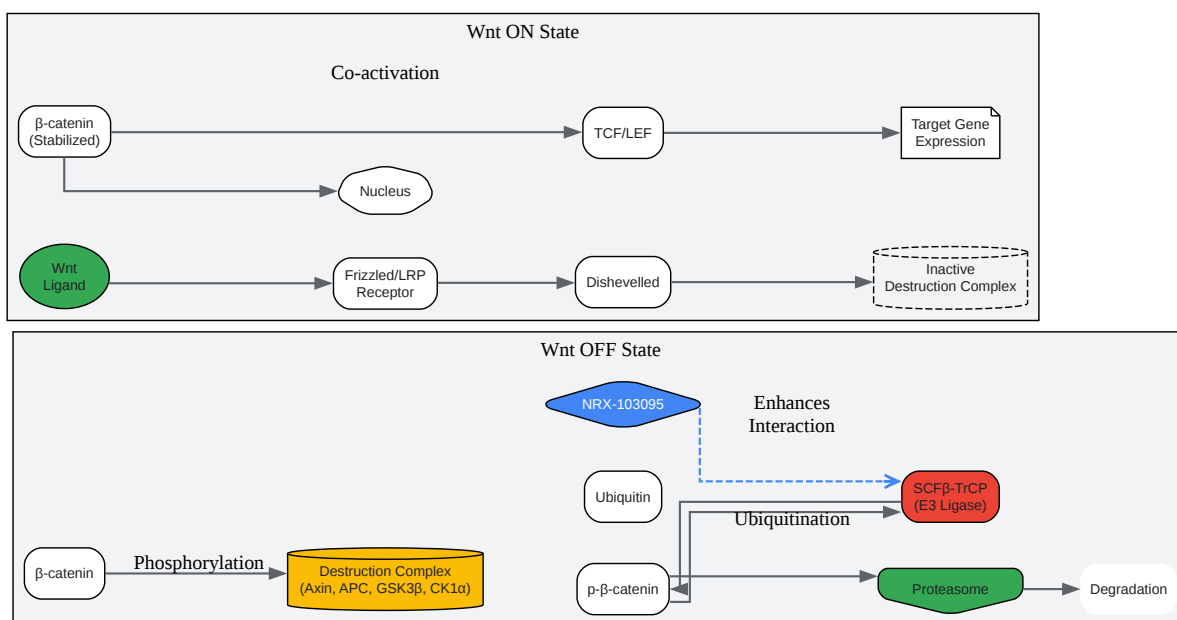
Welcome to the technical support center for **NRX-103095**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on optimizing the use of **NRX-103095** for maximum efficacy in your experiments. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and data presentation to support your research endeavors.

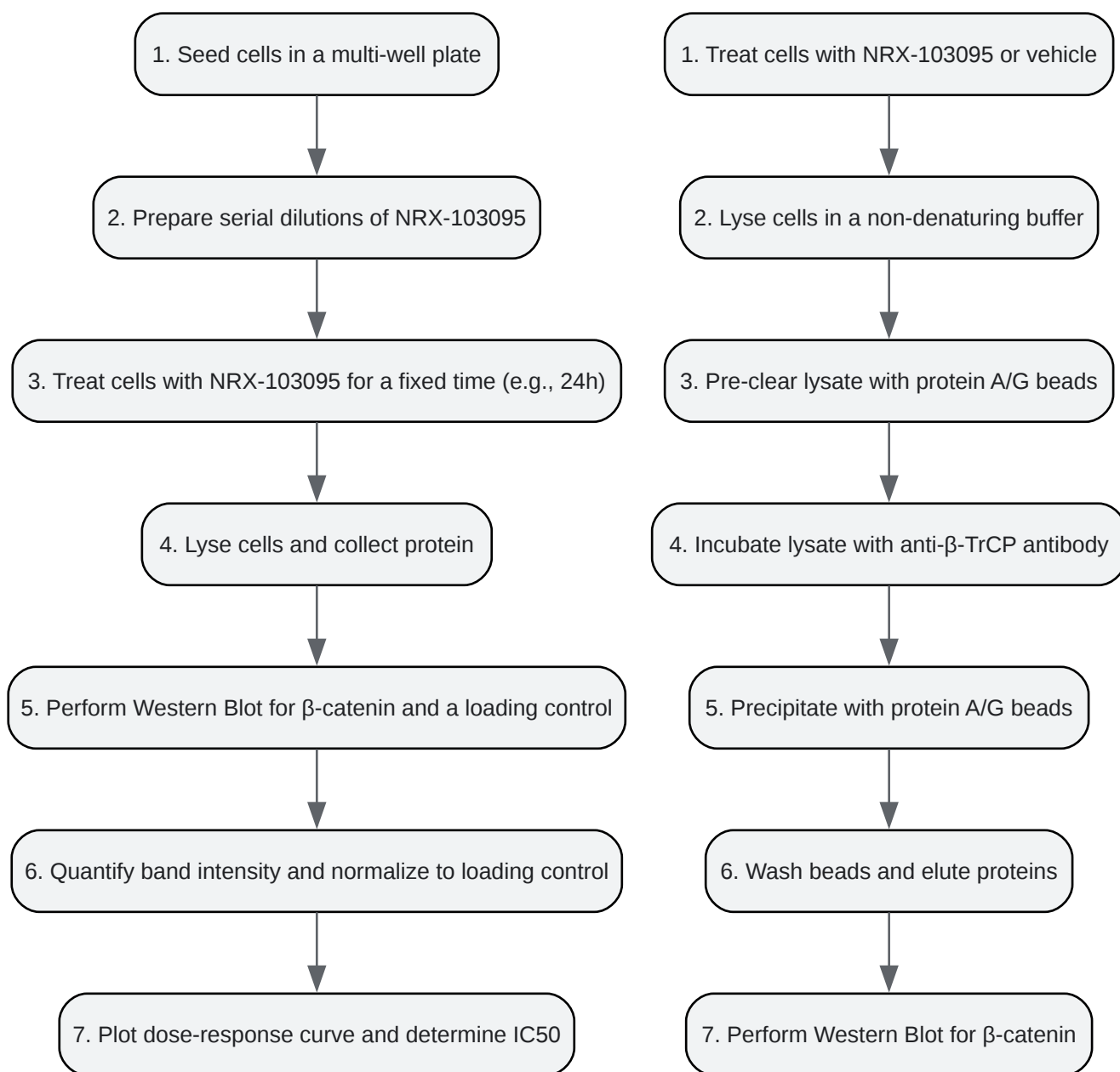
Understanding NRX-103095

NRX-103095 is a small molecule enhancer of the protein-protein interaction between β -catenin and its cognate E3 ubiquitin ligase, SCF β -TrCP.[1] By acting as a "molecular glue," **NRX-103095** promotes the ubiquitination and subsequent proteasomal degradation of β -catenin, particularly mutant forms that may accumulate in certain disease states.[2] The reported EC50 for enhancing the binding of phosphorylated β -catenin peptide to β -TrCP is 163 nM.[1]

Signaling Pathway

The efficacy of **NRX-103095** is intrinsically linked to the Wnt/ β -catenin signaling pathway. Under normal conditions, in the absence of a Wnt signal, β -catenin is targeted for degradation by a "destruction complex" of proteins. This complex facilitates the phosphorylation of β -catenin, marking it for recognition by the SCF β -TrCP E3 ligase and subsequent ubiquitination and degradation. **NRX-103095** enhances this natural process.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. tenovapharma.com [tenovapharma.com]
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